

Erbium(III) Nitrate Pentahydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Erbium(III) nitrate pentahydrate*

Cat. No.: *B592744*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **erbium(III) nitrate pentahydrate**, a hydrated salt of erbium. This document details its chemical and physical properties, synthesis, applications, and safety information, presenting a valuable resource for professionals in research and development.

Core Properties and Data

Erbium(III) nitrate pentahydrate is a pink, crystalline solid that is hygroscopic. It is an important compound used in various high-technology applications due to the unique properties of the erbium ion.

The key quantitative properties of **erbium(III) nitrate pentahydrate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	443.35 g/mol	[1][2][3][4][5]
Chemical Formula	$\text{Er}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	[2][3][4][5][6]
CAS Number	10031-51-3	[2][3][4][6][7][8][9]
Melting Point	130°C (decomposes, losing 4H ₂ O)	[4][8]
Appearance	Pink crystalline powder	[1][4][7][10][11]
Solubility	Soluble in water and alcohol	[11][12]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for industrial-scale synthesis are proprietary, the general methodologies for preparing erbium(III) nitrate are well-established in the chemical literature. These methods typically involve the reaction of erbium metal, oxide, or hydroxide with nitric acid.

General Synthesis Protocol:

- **Reaction:** Dissolve erbium(III) oxide (Er_2O_3) in a stoichiometric excess of concentrated nitric acid (HNO_3) with gentle heating. The reaction proceeds as follows: $\text{Er}_2\text{O}_3 + 6\text{HNO}_3 \rightarrow 2\text{Er}(\text{NO}_3)_3 + 3\text{H}_2\text{O}$
- **Crystallization:** The resulting solution is then carefully evaporated to encourage the crystallization of **erbium(III) nitrate pentahydrate**.
- **Isolation:** The pink crystals are isolated by filtration, washed with a small amount of cold deionized water, and then dried in a desiccator.

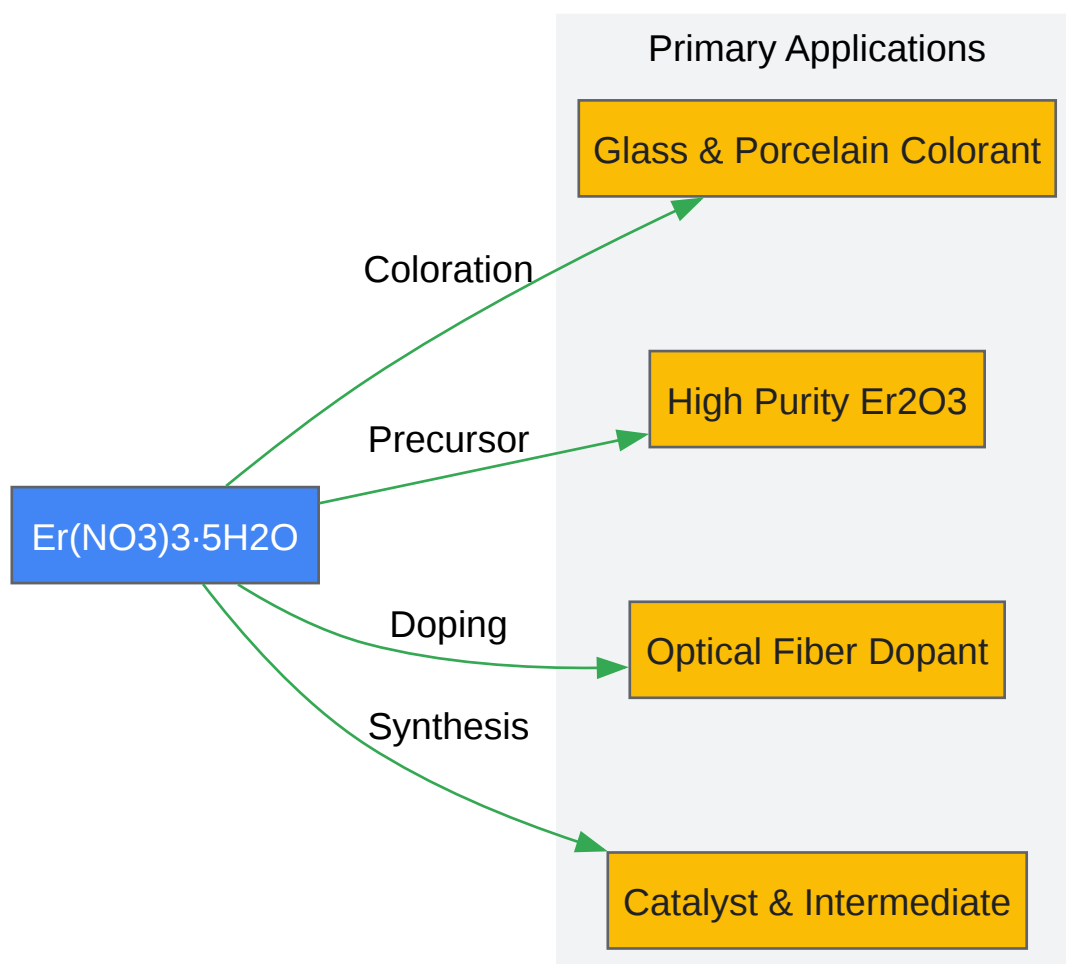
Applications and Signaling Pathways

Erbium(III) nitrate pentahydrate serves as a crucial precursor and material in several advanced applications, primarily leveraging the unique optical properties of the Er^{3+} ion.

Key Applications:

- **Glass and Porcelain Colorant:** It is used as an important colorant in the manufacturing of glass and porcelain enamel glazes.[\[10\]](#)[\[11\]](#)
- **High Purity Erbium Oxide Production:** It serves as the main raw material for producing high-purity erbium oxide.[\[10\]](#)[\[11\]](#)
- **Optical Fiber Dopant:** High-purity erbium nitrate is used as a dopant in the manufacturing of optical fibers and amplifiers.[\[10\]](#)[\[11\]](#)
- **Catalysis and Chemical Intermediates:** It is also utilized as a catalyst and as a chemical intermediate in the synthesis of other erbium compounds.[\[5\]](#)[\[7\]](#)

Below is a diagram illustrating the logical workflow from **erbium(III) nitrate pentahydrate** to its primary applications.



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Caption: Workflow of **Erbium(III) Nitrate Pentahydrate** Applications.

Safety and Handling

Erbium(III) nitrate pentahydrate is an oxidizing agent and requires careful handling to prevent accidents.^{[1][7][9][13][14]}

Hazard Summary:

- Oxidizer: May intensify fire; oxidizer.^{[4][9][14]}
- Skin and Eye Irritant: Causes skin irritation and serious eye damage.^{[4][9][14]}
- Respiratory Irritant: May cause respiratory irritation.^{[4][9][14]}

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Keep and store away from clothing and other combustible materials.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.
- In case of fire, use CO₂, dry chemical, or foam for extinction.

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